# Technical Guide: Spectroscopic Profiling of Methyl 3-(2,4,5-trimethylphenyl)acrylate

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Methyl 3-(2,4,5-trimethylphenyl)acrylate* |
| *CAS No.:* | *1562464-30-5* |
| *Cat. No.:* | *B2983376* |

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## Introduction & Structural Context

Compound: **Methyl 3-(2,4,5-trimethylphenyl)acrylate** CAS: (Analogous to 2,4,5-trimethylcinnamic acid derivatives) Molecular Formula:

Molecular Weight: 204.27 g/mol

The structural integrity of this molecule hinges on the 2,4,5-trimethyl substitution pattern on the phenyl ring and the conjugated acrylate system. The steric bulk of the ortho-methyl group (C2 position) introduces a specific torsional strain that distinguishes its NMR profile from unsubstituted cinnamates.

## Synthesis Origin

Samples for this analysis are typically derived via a Heck Reaction between 1-bromo-2,4,5-trimethylbenzene and methyl acrylate, catalyzed by $Pd(OAc)_2$. This route predominantly yields the

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-isomer (

), characterized by a large coupling constant (

Hz) in the vinylic region.

# Experimental Protocols

To ensure data reproducibility, the following sample preparation protocols are recommended.

## Nuclear Magnetic Resonance (NMR) Preparation[1]

- Solvent: Chloroform-d (

  ) is the standard solvent.

- Concentration:

  - : 10–15 mg in 0.6 mL solvent.

  - : 40–50 mg in 0.6 mL solvent.

- Reference: Tetramethylsilane (TMS) at 0.00 ppm or residual

  at 7.26 ppm.

- Tube: High-precision 5mm NMR tubes (Wilmad 507-PP or equivalent) to minimize shimming errors caused by glass curvature.

## Mass Spectrometry (MS) Injection

- Method: GC-MS (Electron Impact - EI) is preferred for structural fingerprinting.

- Inlet Temp: 250°C.

- Column: DB-5ms or equivalent non-polar capillary column.

- Ionization Energy: 70 eV.[1]

## Infrared (IR) Spectroscopy[3]

- Method: ATR (Attenuated Total Reflectance) on neat oil/solid or KBr pellet.

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- Resolution: 4 $cm^{-1}$.

# Structural Elucidation & Data Analysis

## NMR Spectroscopy (400 MHz, )

The proton NMR spectrum is the primary tool for confirming the 2,4,5-substitution pattern and the trans-geometry of the alkene.

Key Diagnostic Features:

- Vinylic Doublets: The alkene protons (

  and

  ) appear as two doublets. The

  -proton is significantly deshielded due to conjugation with the aromatic ring and the electron-withdrawing ester group.
- Aromatic Singlets: The 2,4,5-trimethyl pattern leaves protons only at positions 3 and 6. Since these positions are para to each other and lack adjacent protons, they appear as sharp singlets.
- Methyl Region: Four distinct singlets (three aromatic methyls, one ester methoxy).

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| Position | Shift (, ppm) | Multiplicity | Integral | Coupling (, Hz) | Assignment Logic |
|---|---|---|---|---|---|
| Ar-H (6) | 7.25 - 7.35 | Singlet (s) | 1H | - | Ortho to acrylate; deshielded by conjugation. |
| Vinyl-H () | 7.95 - 8.00 | Doublet (d) | 1H | 15.8 - 16.2 | Large confirms (E)-isomer. Deshielded. |
| Ar-H (3) | 6.90 - 7.00 | Singlet (s) | 1H | - | Shielded relative to H6; meta to acrylate. |
| Vinyl-H () | 6.30 - 6.35 | Doublet (d) | 1H | 15.8 - 16.2 | Adjacent to carbonyl; shielded relative to . |
| | 3.80 | Singlet (s) | 3H | - | Characteristic methyl ester. |
| Ar- | 2.20 - 2.35 | 3 Singlets | 9H | - | Overlapping or distinct peaks for C2, C4, C5 methyls. |

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*Analyst Note: The H6 proton may show a slight NOE (Nuclear Overhauser Effect) correlation with the Vinyl-*

proton, confirming the connection between the ring and the alkene chain.

## NMR Spectroscopy (100 MHz, )

The carbon spectrum confirms the skeleton. Expect 13 distinct signals.

| Functional Group | Shift ( , ppm) | Assignment |
|---|---|---|
| Carbonyl | 167.8 | Ester |
| Vinyl ( ) | 140 - 142 | |
| Quaternary Ar | 130 - 140 | C1, C2, C4, C5 (Ipso carbons) |
| Aromatic CH | 128 - 132 | C3, C6 |
| Vinyl ( ) | 116 - 118 | |
| Methoxy | 51.5 | |
| Ar-Methyls | 19 - 21 | Three signals for ring methyls |

## Infrared (IR) Spectroscopy

The IR spectrum provides rapid confirmation of functional groups.

- 1715 $cm^{-1}$ (Strong):

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Ester carbonyl stretch. Conjugation lowers this from the typical 1735 $cm^{-1}$.

- 1630 $cm^{-1}$ (Medium):

  Alkenyl stretch.

- 2950–2850 $cm^{-1}$:

  Aliphatic stretches (methyl groups).

- 1160–1200 $cm^{-1}$:

  Ester C-O stretch.

## Mass Spectrometry (EI-MS)

Molecular Ion:

[2]

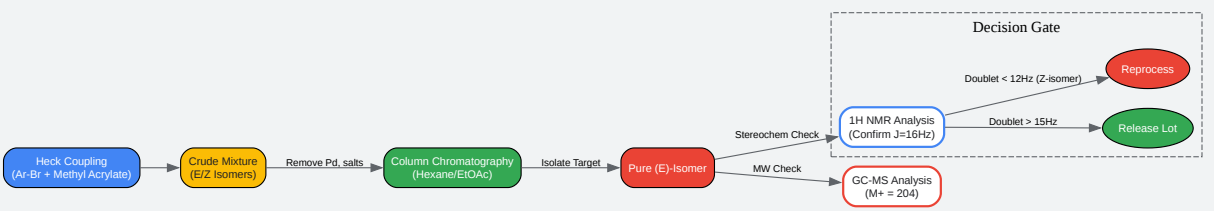
Fragmentation Pathway:

- (204): Stable molecular ion due to aromatic conjugation.
- (173): Loss of methoxy group (31 Da). This forms the stable acylium ion.
- (145): Loss of the entire ester group (59 Da), often followed by rearrangement to a tropylium-like cation characteristic of alkylbenzenes.

# Visualization of Analytical Workflow

The following diagram illustrates the logical flow for characterizing this compound, linking the synthesis source to the specific analytical validation steps.

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Caption: Analytical workflow for validating the stereochemistry and purity of **Methyl 3-(2,4,5-trimethylphenyl)acrylate**.

# References


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## Sources


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- 2. rsc.org [rsc.org]
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